

Application Notes and Protocols for 4-Phenylazophenol in Microscopy Staining

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Compound of Interest

Compound Name: 4-Phenylazophenol

Cat. No.: B142808

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Introduction

4-Phenylazophenol, also known as 4-Hydroxyazobenzene or Solvent Yellow 7, is a versatile azo dye with applications in various scientific fields, including histology and diagnostic assay manufacturing.^[1] Its chemical structure, characterized by an azo group (-N=N-) linking two aromatic rings, one of which is substituted with a hydroxyl group, imparts the properties of a lysochrome. Lysochromes, or fat-soluble dyes, are utilized in microscopy to visualize hydrophobic substances, most notably lipids, within biological specimens.^{[2][3][4]} The staining mechanism of these dyes is a physical process based on their preferential solubility in the target lipid structures over the solvent in which they are applied.^{[2][5][6]} When a tissue section is immersed in a solution of a lysochrome, the dye molecules partition into the intracellular lipid droplets, rendering them visible under a microscope.^{[5][6]}

While specific, validated staining protocols for **4-Phenylazophenol** are not extensively documented in mainstream histological literature, its properties as an azo dye soluble in organic solvents like ethanol and acetone strongly suggest its utility as a lipid stain.^[1] The following application notes and protocols have been developed by adapting established methods for other well-known lysochromes, such as the Sudan series of dyes (e.g., Sudan III, Sudan IV, and Sudan Black B) and Oil Red O, which share a similar staining principle.^{[5][7][8]}

Chemical and Physical Properties

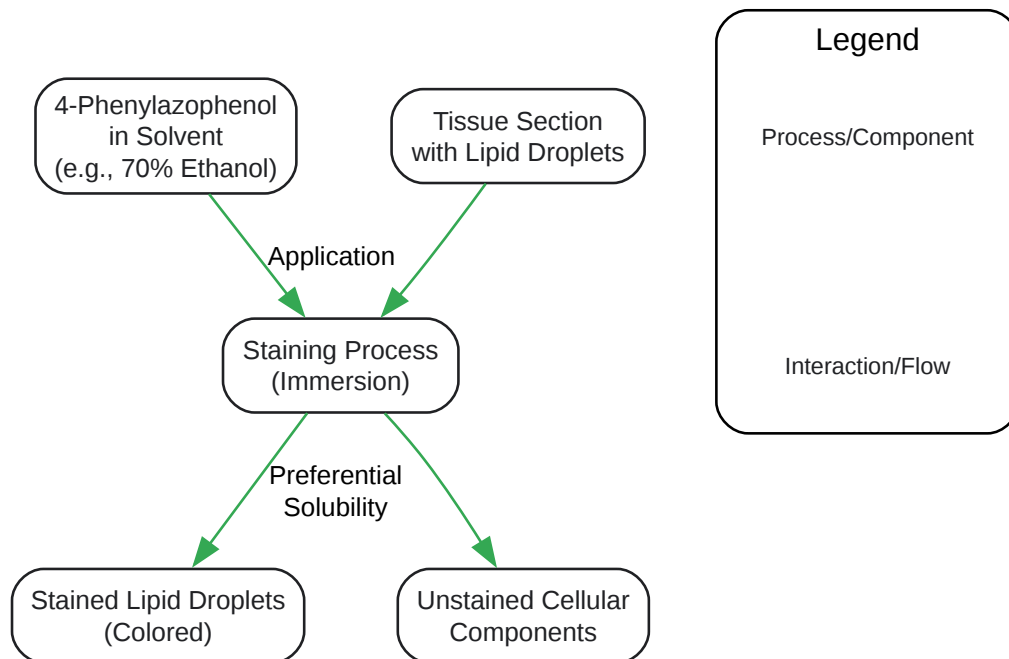
A comprehensive understanding of the physicochemical properties of **4-Phenylazophenol** is crucial for its effective application in staining techniques.

Property	Value	Reference
Synonyms	4-Hydroxyazobenzene, Solvent Yellow 7, C.I. 11800	[9]
CAS Number	1689-82-3	[9]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O	[1]
Molecular Weight	198.22 g/mol	[1]
Appearance	Orange to amber to dark red powder	[1]
Melting Point	150-152 °C	
Solubility	Soluble in acetone and ethanol; slightly soluble in hot water	[1]
Maximum Absorbance (λ _{max})	347 nm (in methanol)	

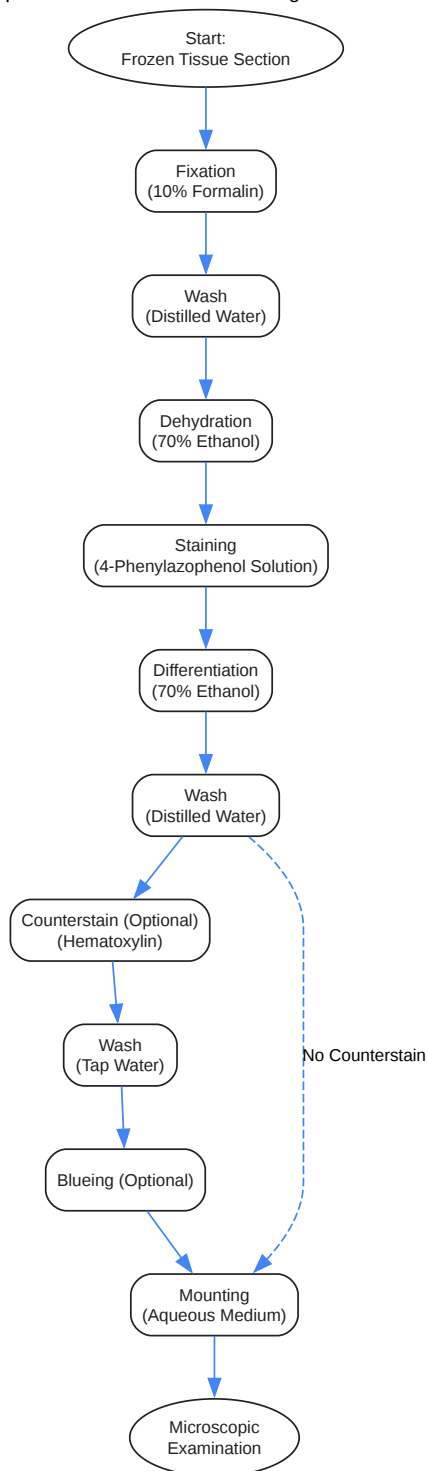
Principle of Staining

The staining mechanism of **4-Phenylazophenol**, as a lysochrome, is based on a simple physical process of differential solubility, rather than a chemical reaction with cellular components. This principle is often referred to as "like dissolves like."

Mechanism of Lysochrome Staining



Experimental Workflow for Staining Frozen Sections

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